

An In-Depth Technical Guide to the Isomers and Stereochemistry of Triglycidyl Isocyanurate

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Compound of Interest

Compound Name: Triglycidyl isocyanurate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomers and stereochemistry of **Triglycidyl isocyanurate** (TGIC), a trifunctional epoxy compound with significant industrial and emerging therapeutic applications. This document details the structural nuances of its stereoisomers, methods for their separation and characterization, and delves into the biological pathways associated with their activity.

Introduction to Triglycidyl isocyanurate (TGIC)

Triglycidyl isocyanurate (TGIC) is a heterocyclic epoxy compound characterized by a triazine ring functionalized with three glycidyl groups. Its chemical formula is $C_{12}H_{15}N_3O_6$, and its molecular weight is 297.27 g/mol.[1] TGIC is primarily used as a cross-linking agent in polyester powder coatings to enhance their durability, heat resistance, and weatherability.[2] Beyond its industrial applications, the α -isomer of TGIC has demonstrated noteworthy anti-tumor properties, sparking interest in its therapeutic potential.[1]

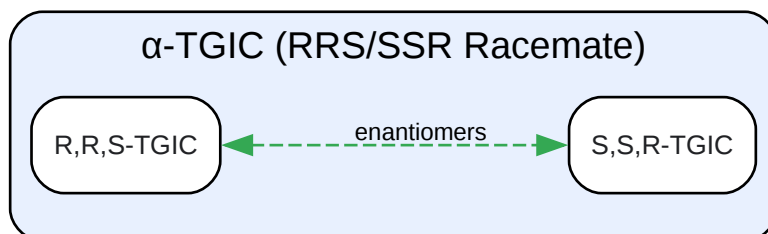
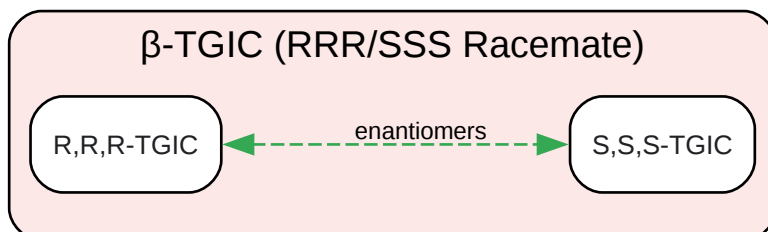
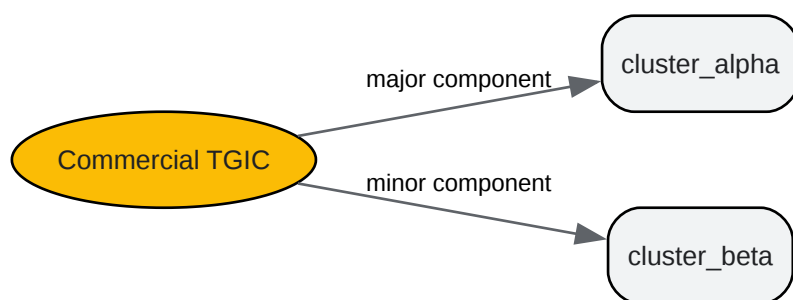
Isomers and Stereochemistry

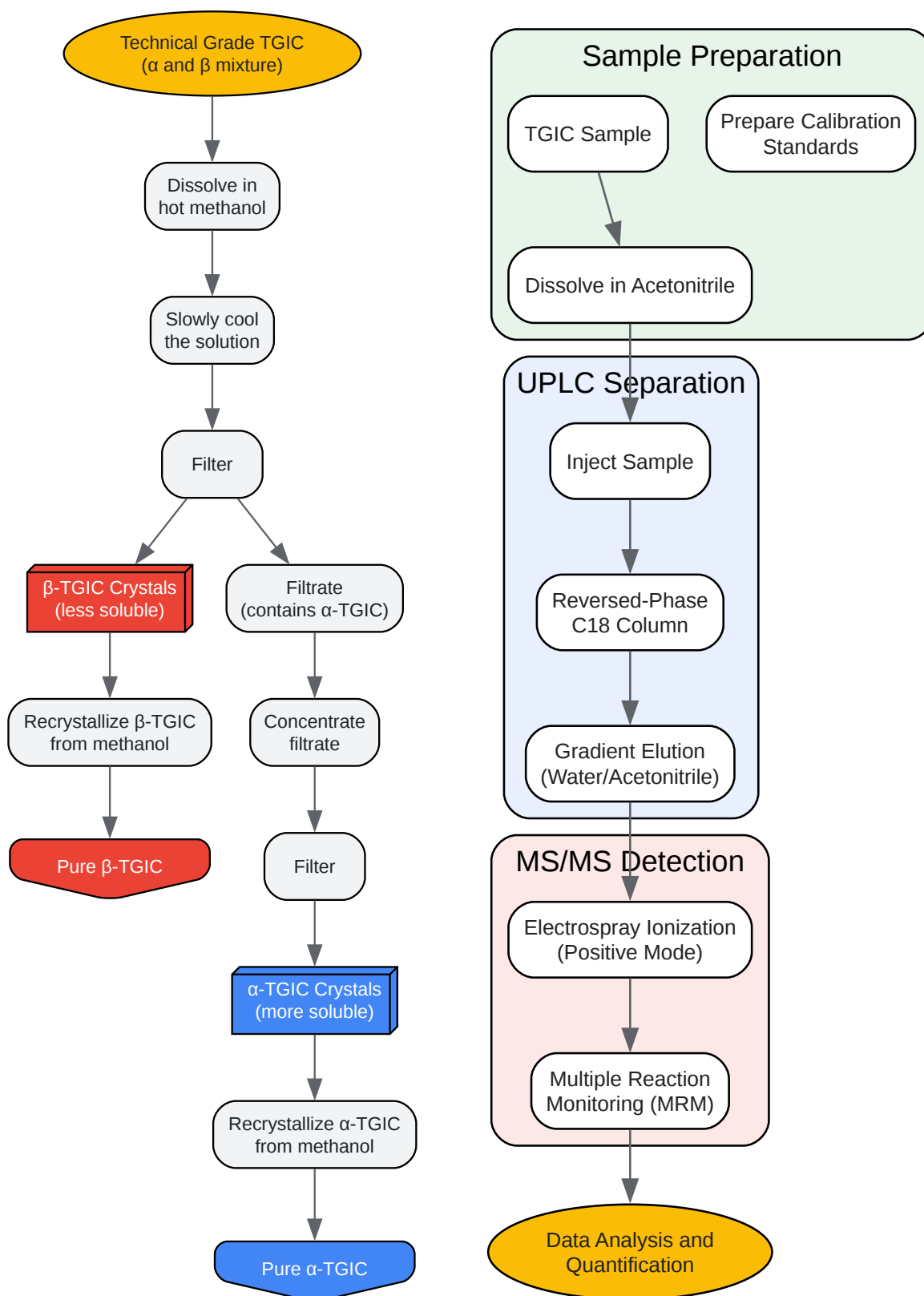
The TGIC molecule contains three chiral centers, leading to the existence of stereoisomers. The commercial form of TGIC is a mixture of two diastereomeric racemates: α -TGIC and β -TGIC.[3]

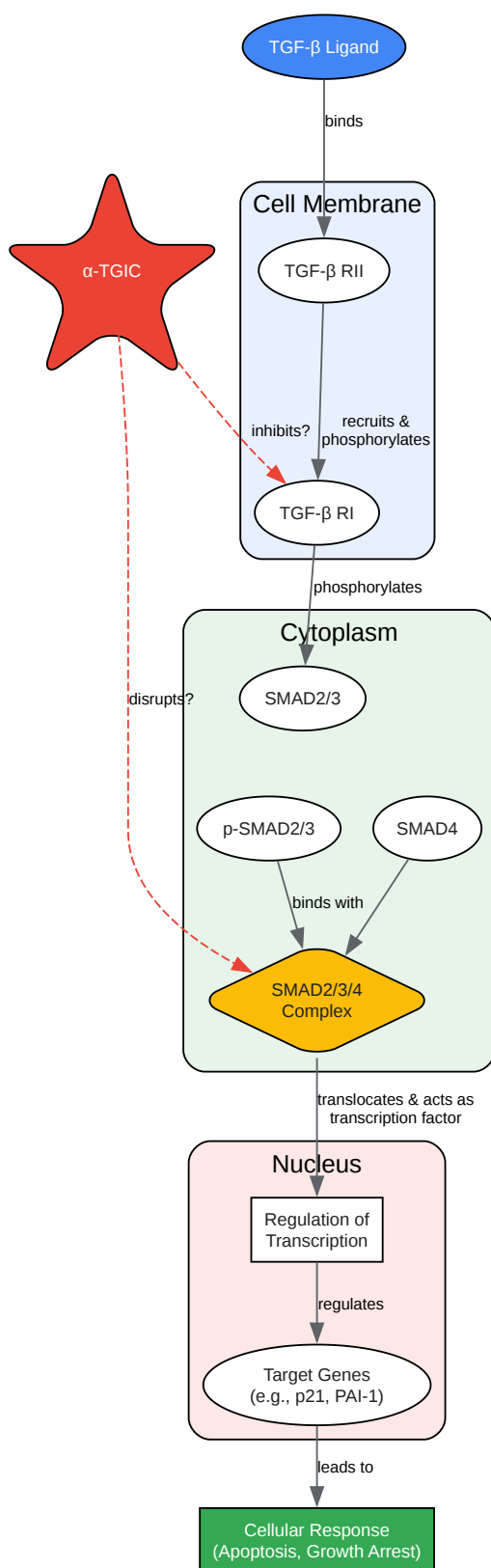
- α -TGIC: This isomer is a racemate of the (R,R,S) and (S,S,R) enantiomers.

- β -TGIC: This isomer is a racemate of the (R,R,R) and (S,S,S) enantiomers.

These diastereomers exhibit distinct physical and chemical properties, which are crucial for their separation and have implications for their biological activity.







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References

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